

An In-depth Technical Guide to the Synthesis and Characterization of 4-Methylnicotinonitrile

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Compound of Interest

Compound Name: 3-Cyano-4-methylpyridine

Cat. No.: B043246

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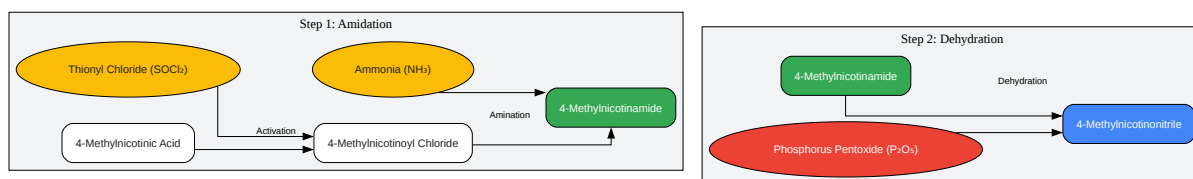
This technical guide provides a comprehensive overview of the synthesis and characterization of 4-methylnicotinonitrile, a valuable pyridine-based intermediate in pharmaceutical and agrochemical research. This document details a feasible synthetic pathway, outlines precise experimental protocols, and presents the expected analytical data for the final compound.

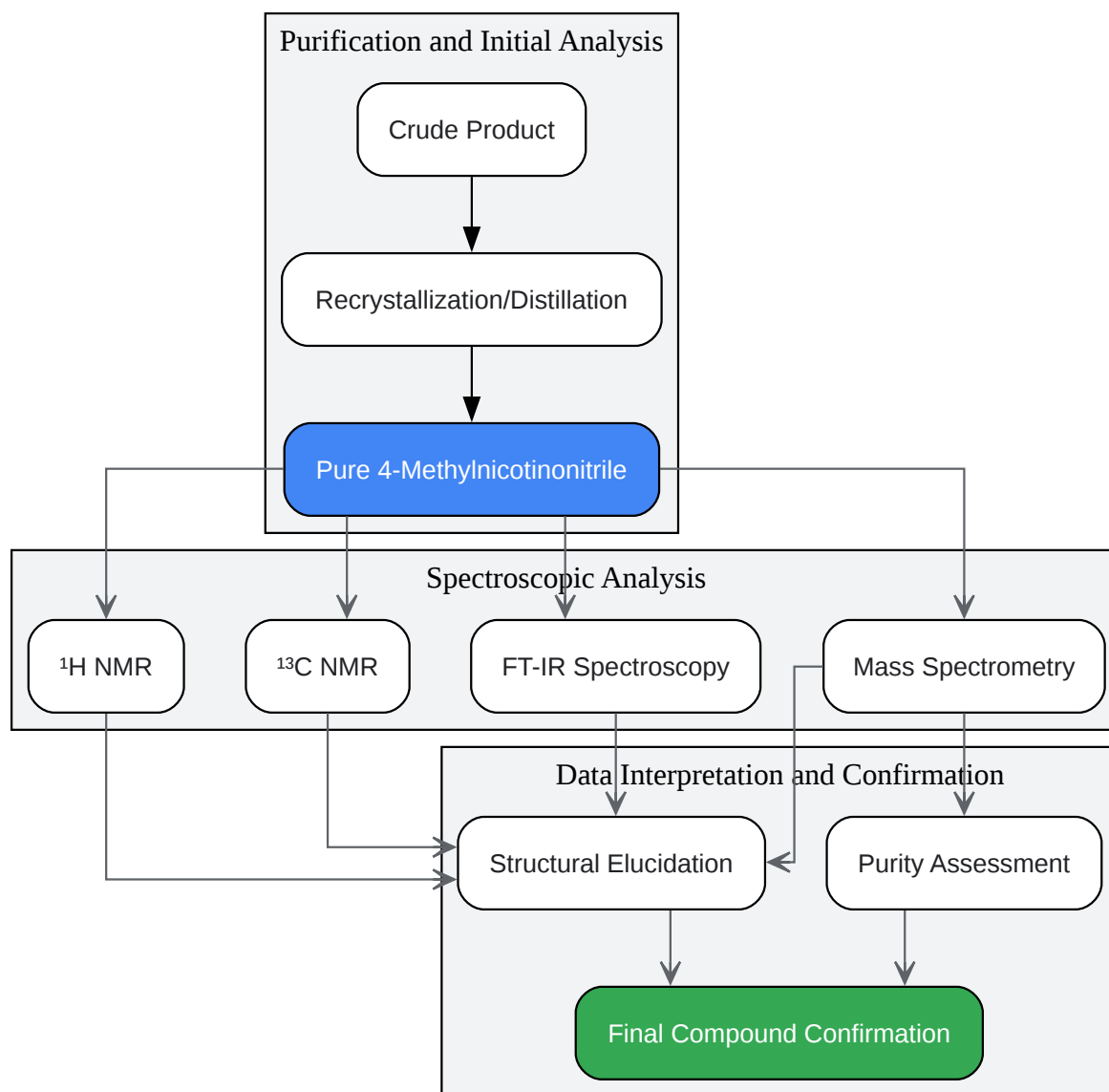
Synthesis of 4-Methylnicotinonitrile

The most common and effective method for the synthesis of 4-methylnicotinonitrile is the dehydration of 4-methylnicotinamide. This precursor can be synthesized from commercially available 4-methylnicotinic acid. The overall synthetic scheme is a two-step process: amidation of 4-methylnicotinic acid followed by dehydration of the resulting amide.

Synthetic Pathway Overview

The logical workflow for the synthesis of 4-methylnicotinonitrile is depicted below.





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